

# 2-Benzylcyclopentanone CAS number and molecular weight

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Benzylcyclopentanone

Cat. No.: B1335393

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## Technical Guide: 2-Benzylcyclopentanone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Benzylcyclopentanone**, a key intermediate in the synthesis of non-steroidal anti-inflammatory drugs (NSAIDs). This document outlines its chemical properties, synthesis protocols, and its role in pharmaceutical manufacturing.

## Core Chemical Data

**2-Benzylcyclopentanone** is a carbocyclic compound with the systematic IUPAC name 2-benzylcyclopentan-1-one.<sup>[1]</sup>

Property	Value	Source
CAS Number	2867-63-2	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>12</sub> H <sub>14</sub> O	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	174.24 g/mol	<a href="#">[1]</a>
Canonical SMILES	C1CC(C(=O)C1)CC2=CC=CC=C2	<a href="#">[1]</a>
InChI Key	TVKMRMXVNWHKTF-UHFFFAOYSA-N	<a href="#">[1]</a>

## Synthesis Protocol

A patented method for the synthesis of **2-Benzylcyclopentanone** involves a three-step process designed for cost-effectiveness and high yield.[\[3\]](#)

### Step 1: Friedel-Crafts Acylation and Esterification

This step involves the reaction of benzene with adipic anhydride to produce a 5-benzoylpentanoic acid ester.

- Reactants: Benzene, Adipic anhydride, Aluminum trichloride, Methanol.
- Procedure:
  - Add 80ml of benzene and 0.22mol of aluminum trichloride to a reaction vessel.
  - At 31-55°C, add 0.1mol of adipic anhydride dissolved in 20ml of benzene dropwise.
  - Maintain the reaction at 50-70°C for 2 hours.
  - Add 0.5mol of methanol dropwise and continue the reaction at 50-70°C for another 2 hours.
  - Hydrolyze the reaction mixture with 200ml of water.
  - Separate the benzene layer and wash it with an aqueous sodium carbonate solution.

- Distill off the benzene at 100°C to obtain methyl 5-benzoylvalerate.

## Step 2: Condensation and Cyclization

The resulting ester undergoes an acyloin condensation and cyclization to form 2-benzoyl cyclopentanone.

- Reactants: Methyl 5-benzoylvalerate, Tripotassium phosphate, Dimethylformamide (DMF).
- Procedure:
  - Reflux 0.1mol of methyl 5-benzoylvalerate and 0.1mol of tripotassium phosphate in 50ml of DMF for 12 hours.
  - Cool the mixture to approximately 30°C and filter to remove tripotassium phosphate.
  - Add 1ml of acetic acid to the filtrate.
  - Distill off the DMF under reduced pressure.
  - The residue is then distilled under high vacuum to collect the 2-benzoyl cyclopentanone fraction at 150-160°C.

## Step 3: Selective Hydrogenation Reduction

The final step is the reduction of 2-benzoyl cyclopentanone to yield **2-Benzylcyclopentanone**.

- Reactants: 2-benzoyl cyclopentanone, Raney Nickel, Isopropanol, Phosphoric acid.
- Procedure:
  - In a pressure autoclave, combine 0.1mol of 2-benzoyl cyclopentanone, 1g of Raney Nickel, and 100ml of isopropanol.
  - Adjust the pH to 4-5 with phosphoric acid.
  - React at approximately 130°C under 1 MPa of hydrogen pressure for 3 hours.
  - Cool the reaction to about 30°C and filter to remove the catalyst.

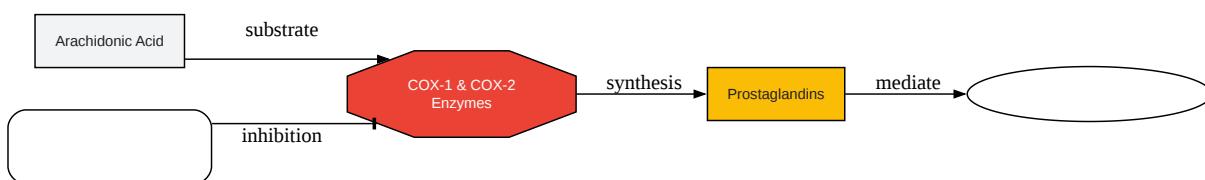
- Recover the isopropanol by distillation.
- The final product, **2-Benzylcyclopentanone**, is obtained by high-vacuum distillation, collecting the fraction at 145-155°C.

## Role in Drug Development

**2-Benzylcyclopentanone** is a crucial intermediate in the synthesis of Loxoprofen, a potent non-steroidal anti-inflammatory drug.[3][4][5] Loxoprofen functions by inhibiting the cyclooxygenase (COX) enzymes, which are responsible for the synthesis of prostaglandins, key mediators of inflammation and pain.

## Inferred Signaling Pathway

While direct studies on the signaling pathways of **2-Benzylcyclopentanone** are not available, its role as a precursor to Loxoprofen suggests its relevance to the prostaglandin synthesis pathway. The diagram below illustrates the general mechanism of action for NSAIDs like Loxoprofen.



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Caption: Inferred mechanism of action for Loxoprofen.

## Safety and Handling

**2-Benzylcyclopentanone** is classified as harmful if swallowed and causes serious eye irritation.[1] It may also be harmful in contact with skin and may cause respiratory irritation.[1] Appropriate personal protective equipment, including gloves and eye protection, should be used when handling this compound. For detailed safety information, refer to the Safety Data Sheet (SDS).

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- To cite this document: BenchChem. [2-Benzylcyclopentanone CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at:  
[<https://www.benchchem.com/product/b1335393#2-benzylcyclopentanone-cas-number-and-molecular-weight>]

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